

# An In-depth Technical Guide on the Physicochemical Properties of 2,5-Dibromohydroquinone

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## Compound of Interest

Compound Name: 2,5-Dibromohydroquinone

Cat. No.: B082636

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This technical guide provides a comprehensive overview of the melting point of **2,5-Dibromohydroquinone**, a compound of interest in various research and development applications. The document details the physical properties, standardized experimental protocols for their determination, and a logical workflow for these procedures.

## Physicochemical Data: 2,5-Dibromohydroquinone

**2,5-Dibromohydroquinone**, with the chemical formula  $(\text{Br})_2\text{C}_6\text{H}_2(\text{OH})_2$ , is a brominated derivative of hydroquinone.<sup>[1]</sup> Accurate determination of its physical properties, such as the melting point, is a critical first step in material characterization, purity assessment, and subsequent application in research and drug development.

### Data Summary

The melting point of a pure substance is a characteristic physical property and a primary indicator of its purity. For **2,5-Dibromohydroquinone**, the literature values are consistent, indicating a sharp melting range. The boiling point for **2,5-Dibromohydroquinone** is not readily available in the literature, which suggests that the compound may decompose at temperatures below its boiling point.

Physical Property	Value	Source
Melting Point	191-194 °C	[1]
Melting Point	191.0-195.0 °C	
Boiling Point	Not available	

## Experimental Protocol: Melting Point Determination

The following is a detailed methodology for the accurate determination of the melting point of **2,5-Dibromohydroquinone** using a modern melting point apparatus. This protocol is a composite of established laboratory techniques.[2][3][4][5]

Objective: To determine the melting point range of a solid organic compound.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- **2,5-Dibromohydroquinone** sample (dry and finely powdered)
- Spatula
- Watch glass
- Thermometer (calibrated)

Procedure:

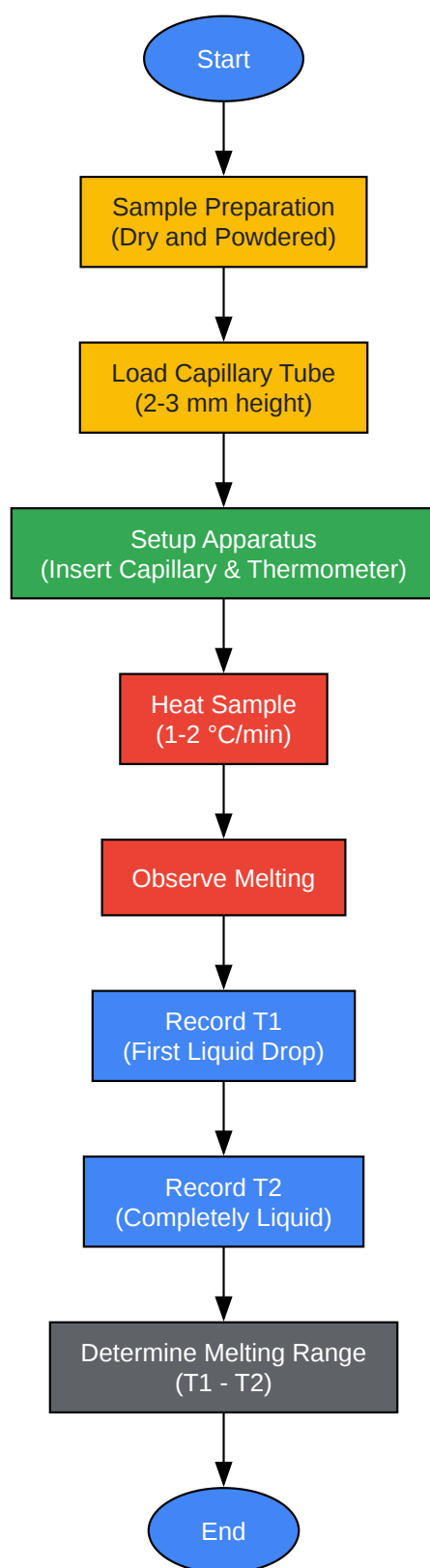
- Sample Preparation:
  - Ensure the **2,5-Dibromohydroquinone** sample is completely dry, as moisture can depress the melting point.[3]
  - Place a small amount of the finely powdered sample onto a clean, dry watch glass.

- Load the capillary tube by pressing the open end into the sample powder. A small amount of solid should enter the tube.
- To pack the sample at the bottom of the tube, tap the sealed end gently on a hard surface or drop the tube through a long, narrow glass tube.<sup>[3][4]</sup> The packed sample height should be 2-3 mm.<sup>[3]</sup>
- Apparatus Setup:
  - Turn on the melting point apparatus to allow it to warm up.
  - Insert the capillary tube containing the sample into the designated slot in the apparatus.<sup>[3]</sup>
  - Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
- Melting Point Determination:
  - Rapid Preliminary Measurement: If the approximate melting point is unknown, a rapid heating rate can be used to get a rough estimate.
  - Accurate Measurement: For an accurate determination, set the heating rate to a slow and steady increase, typically 1-2 °C per minute, as the temperature approaches the expected melting point.<sup>[2]</sup>
  - Observe the sample through the magnifying lens.
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
  - Continue to heat slowly and record the temperature at which the entire sample has completely melted into a clear liquid (the end of the melting range).<sup>[2]</sup>
- Data Recording and Interpretation:
  - The recorded melting point should be expressed as a range from the temperature of initial melting to the temperature of complete melting.

- A sharp melting range (typically 0.5-1.0 °C) is indicative of a pure compound.<sup>[2]</sup> A broad melting range often suggests the presence of impurities.<sup>[2]</sup>

## Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the determination of the melting point of **2,5-Dibromohydroquinone**.



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Caption: Workflow for Melting Point Determination.

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